

Technical Support Center: A Troubleshooting Guide for Clk-IN-T3 Experiments

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Compound of Interest

Compound Name: Clk-IN-T3N

Cat. No.: B11932743

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This technical support center is designed to assist researchers, scientists, and drug development professionals in troubleshooting experiments involving the CDC-like kinase (CLK) inhibitor, Clk-IN-T3. Here, you will find answers to frequently asked questions and detailed guidance to address specific issues that may arise during your research.

Frequently Asked Questions (FAQs)

Q1: What is Clk-IN-T3 and what is its primary mechanism of action?

Clk-IN-T3 is a potent and selective inhibitor of the CDC-like kinase (CLK) family, particularly CLK1, CLK2, and CLK3.^[1] CLKs are dual-specificity kinases that play a crucial role in the regulation of pre-mRNA splicing by phosphorylating serine/arginine-rich (SR) proteins.^{[2][3]} By inhibiting CLKs, Clk-IN-T3 prevents the phosphorylation of SR proteins, leading to alterations in alternative splicing, which can subsequently affect cell cycle progression and cell survival, making it a compound of interest in cancer research.^{[4][5][6]}

Quantitative Data Summary

For ease of reference, the following tables summarize key quantitative data for Clk-IN-T3.

Table 1: Inhibitory Activity of Clk-IN-T3

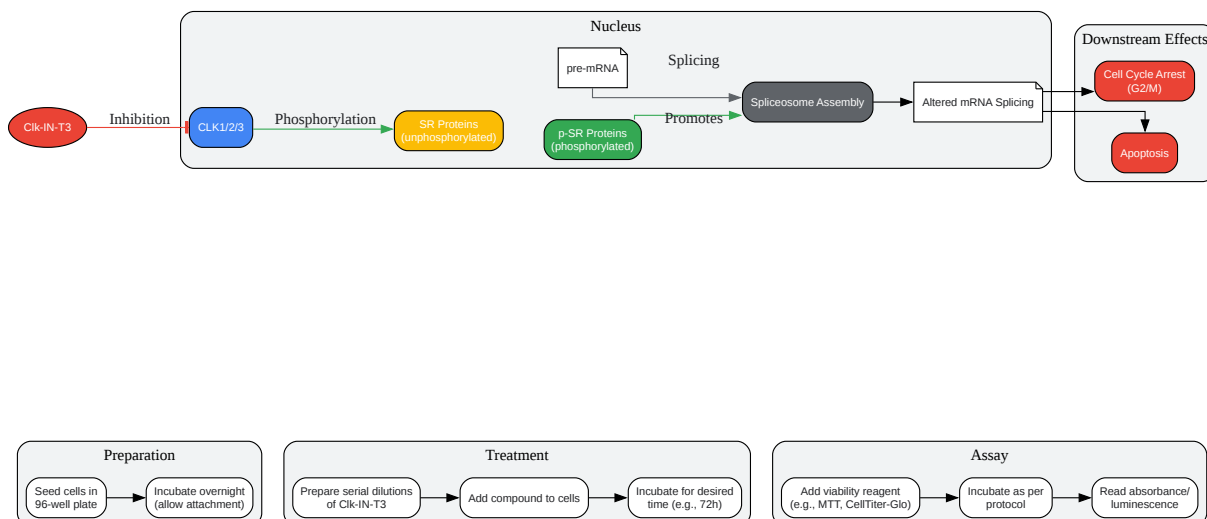
Target	IC50 (nM)
CLK1	0.67[1]
CLK2	15[1]
CLK3	110[1]
DYRK1A	260[1]
DYRK1B	230[1]

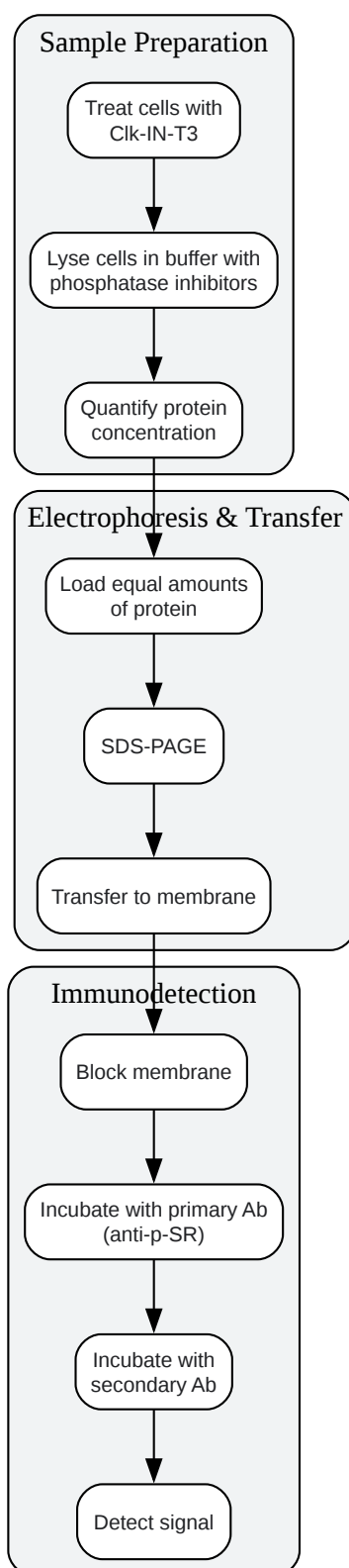
Table 2: Solubility of Clk-IN-T3

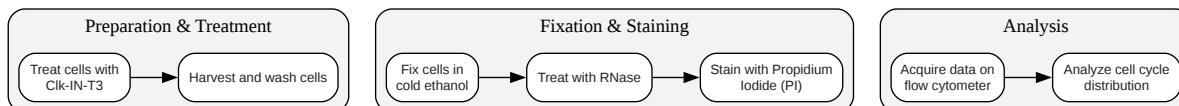
Solvent	Concentration	Notes
DMSO	~10.0 mM (~4.8 mg/mL)	May require ultrasonic and warming to fully dissolve.[7]

Signaling Pathway

The diagram below illustrates the signaling pathway affected by Clk-IN-T3.







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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. benchchem.com [benchchem.com]
- 3. Cdc-Like Kinases (CLKs): Biology, Chemical Probes, and Therapeutic Potential - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Synergistic apoptotic effects in cancer cells by the combination of CLK and Bcl-2 family inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Inhibitors of CLK Protein Kinases Suppress Cell Growth and Induce Apoptosis by Modulating Pre-mRNA Splicing - PMC [pmc.ncbi.nlm.nih.gov]
- 6. oncotarget.com [oncotarget.com]
- 7. benchchem.com [benchchem.com]
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